

# "Coe Comfort" material safety data sheet analysis

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## Compound of Interest

Compound Name: Coe Comfort

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## An In-depth Technical Analysis of Coe-Comfort™ Tissue Conditioner Safety Data

This technical guide provides a detailed analysis of the Safety Data Sheets (SDS) for Coe-Comfort™, a dental tissue conditioner. The product consists of a powder and a liquid component, which are mixed prior to application. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview of the material's composition, physicochemical properties, potential hazards, and safety protocols.

## Composition Analysis

Coe-Comfort™ is a two-component system. The liquid contains aromatic esters and ethyl alcohol, while the powder is primarily a polyethylmethacrylate copolymer with an antifungal agent.

## Coe-Comfort™ Liquid Composition

The liquid component is a flammable mixture containing the following hazardous substances.

Component	CAS Number	Weight Percentage (% w/w)
Benzyl Benzoate	120-51-4	40 - 70%
Ethyl Alcohol	64-17-5	5 - 10%
Peppermint Oil	8006-90-4	≤ 1%

Table 1: Hazardous Components of Coe-Comfort™ Liquid as specified in the Safety Data Sheet.[1]

## Coe-Comfort™ Powder Composition

The powder component's primary hazardous ingredient is zinc undecylenate, which serves to minimize odor and fungal growth.[2][3][4][5][6]

Component	CAS Number	Weight Percentage (% w/w)
Zinc Undecylenate	112-38-9	2.5 - 10%

Table 2: Hazardous Components of Coe-Comfort™ Powder as specified in the Safety Data Sheet.[7]

## Physicochemical Properties

The physical and chemical characteristics of the unmixed liquid and powder components are distinct and critical for safe handling.

## Properties of Coe-Comfort™ Liquid

The liquid is a clear, highly flammable fluid with a characteristic sweet odor.[8]

Property	Value
Appearance	Clear Liquid
Boiling Point	76 - 78°C (168.8 - 172°F)[8][9]
Flash Point	13 - 19°C (55 - 66.5°F) (Closed Cup)[8][10]
Ignition Temperature	425°C (797°F)[8]
Solubility in Water	Insoluble / Slightly Soluble[1][8]
Organic Solvents	7.4%[8]

Table 3: Physical and Chemical Properties of Coe-Comfort™ Liquid.[1][8][9]

## Properties of Coe-Comfort™ Powder

The powder is a pink, odorless, solid material that is insoluble in water.[7]

Property	Value
Appearance	Pink / White Powder[7][11]
Ignition Temperature	275°C (527°F)[7]
Explosion Limits (Lower)	1.8 Vol %[7]
Solubility in Water	Insoluble[7][11]
Solid Content	100%[7]

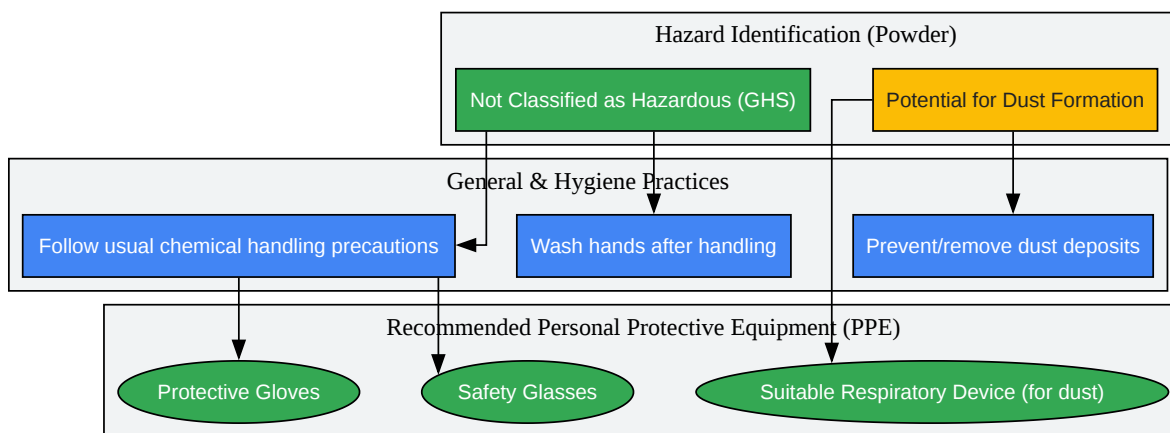
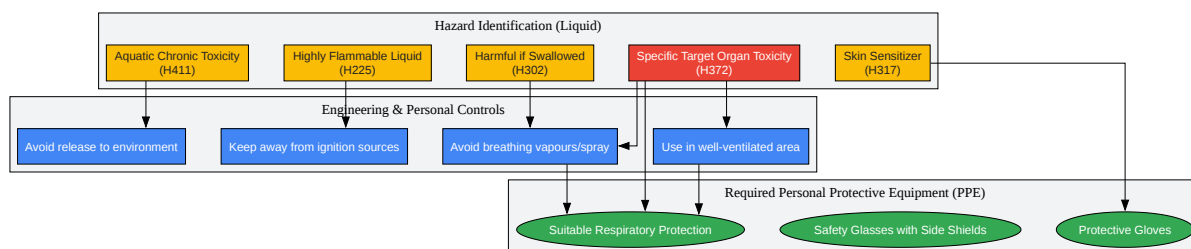
Table 4: Physical and Chemical Properties of Coe-Comfort™ Powder.[7][11]

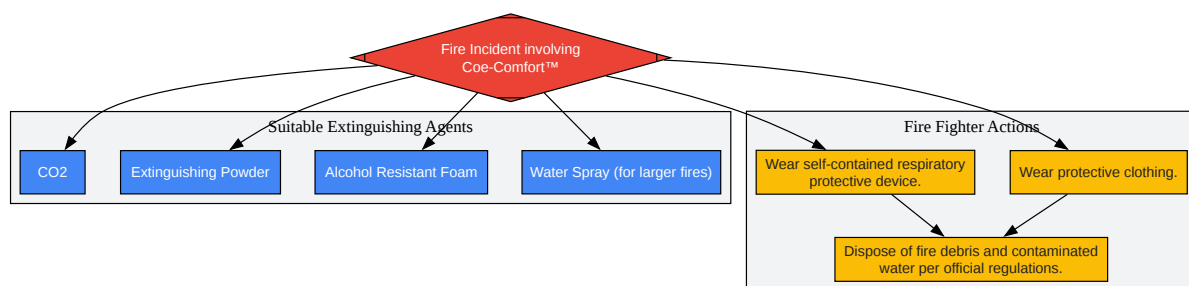
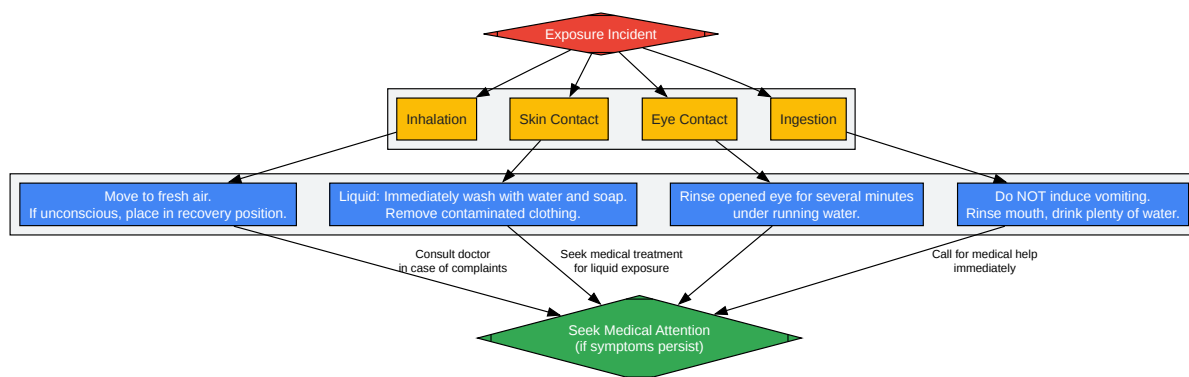
## Hazard Identification, Handling, and Exposure Controls

The SDS for Coe-Comfort™ liquid and powder outlines specific hazards and necessary control measures to ensure safety during handling and use.

## Hazard Analysis and Protective Workflow for Coe-Comfort™ Liquid

The liquid is classified as a highly flammable liquid and vapor, harmful if swallowed, a potential skin sensitizer, and may cause organ damage through prolonged or repeated exposure.[1] It is also toxic to aquatic life with long-lasting effects.[1] The logical workflow from hazard identification to the implementation of personal protective equipment (PPE) is crucial.





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